

Safeguarding Research: A Step-by-Step Guide to the Proper Disposal of SHP389

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Compound of Interest

Compound Name: SHP389

Cat. No.: B15574588

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **SHP389**, a compound utilized in research as an allosteric inhibitor of the SHP2 protein. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Note: "**SHP389**" is not a publicly documented substance; therefore, this guidance is based on a generalized template for handling potentially hazardous chemical compounds. Always consult the specific Safety Data Sheet (SDS) for any chemical you handle and adapt these procedures as necessary.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure to **SHP389**. The following table summarizes the recommended PPE for various laboratory activities involving this compound. All PPE should be inspected before use and be of safe design and construction.

Activity	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Solid)	Safety glasses with side shields or goggles	Nitrile or neoprene gloves (double-gloving recommended)	Lab coat	N95 or higher-rated respirator (if not in a ventilated enclosure)
Solution Preparation and Handling	Chemical splash goggles	Nitrile or neoprene gloves (double-gloving recommended)	Chemical-resistant lab coat or apron	

- To cite this document: BenchChem. [Safeguarding Research: A Step-by-Step Guide to the Proper Disposal of SHP389]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15574588#shp389-proper-disposal-procedures\]](https://www.benchchem.com/product/b15574588#shp389-proper-disposal-procedures)

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